

Essential Safety and Logistical Information for Handling Krypton Gas

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **krypton-83**

Cat. No.: **B12057997**

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A Note on Krypton Isotopes: It is important to distinguish between different isotopes of krypton. **Krypton-83** is a stable, non-radioactive isotope. In contrast, Krypton-85 (Kr-85) is a radioactive isotope and is the primary concern in laboratory settings where radioactive materials are handled.^{[1][2][3]} This guide focuses on the safe handling of krypton as a compressed gas and provides specific precautions for the radioactive isotope Kr-85.

Personal Protective Equipment (PPE)

When working with krypton gas, appropriate personal protective equipment must be worn to ensure safety. The primary hazards associated with krypton are those of a compressed gas and, in the case of Kr-85, radiation exposure.

For Handling Compressed Krypton Gas:

- Eye/Face Protection: Safety glasses with side-shields are recommended.^{[4][5]} In situations where liquid splashes are possible, splash-resistant safety goggles should be worn.^[6] Contact lenses should be avoided.^{[6][7]}
- Hand Protection: Wear working gloves when handling gas containers.^{[4][8]} For handling the liquid form, insulated gloves are necessary to protect against frostbite.^[7]
- Body Protection: A lab coat is recommended. For handling liquid krypton, appropriate protective, cold-insulating clothing should be worn.^[6]

- Footwear: Safety shoes are recommended when handling cylinders to protect against physical injury.[4][8]
- Respiratory Protection: In oxygen-deficient atmospheres, a self-contained breathing apparatus (SCBA) or a positive-pressure airline with a mask should be used.[4][8]

Additional PPE for Krypton-85:

- Dosimetry: Personnel handling Kr-85 should wear body and ring badges to monitor radiation exposure.[9]

Operational Plans

A clear and well-defined operational plan is crucial for the safe handling of krypton gas, especially the radioactive isotope Kr-85.

Safe Handling Procedures:

- Ventilation: Always work in a well-ventilated area.[4][7][10] Local exhaust ventilation should be used to control exposure.[7]
- Cylinder Handling:
 - Use a suitable hand truck to move cylinders; do not drag, roll, or slide them.[4][7]
 - Keep the valve protection cap in place until the cylinder is secured and ready for use.[4][7]
 - Store cylinders upright and firmly secured to prevent them from falling over.[5][7]
 - Use a pressure-reducing regulator when connecting the cylinder to a lower pressure system.[7]
- For Krypton-85:
 - Use the smallest amount of the radioisotope as possible.[9]
 - Plan experiments to minimize exposure time, maximize distance from the source, and use appropriate shielding.[9]

- Use tools to handle unshielded sources and potentially contaminated containers indirectly.
[9]
- Monitor yourself and the work area for radiation during and after each use.[9]

Storage:

- Store cylinders in a cool, dry, well-ventilated area away from heavily trafficked areas and emergency exits.[5][7]
- The storage area temperature should not exceed 52°C (125°F).[5][7]
- Segregate full and empty cylinders and use a "first in, first out" inventory system.[7]
- For Kr-85, store behind appropriate shielding, such as lead.[9]

Emergency Procedures:

- **Leak:** In case of a leak, evacuate the area and ensure adequate ventilation.[4][8] If possible, and without personal risk, try to stop the release.[4][8] Use a self-contained breathing apparatus when entering an area with a potential leak until the atmosphere is proven to be safe.[4][8]
- **Fire:** Krypton is not flammable.[11] In case of a fire involving krypton containers, use an extinguishing agent suitable for the surrounding fire.[5][11] Move containers from the fire area if it can be done without risk.[8] Cool containers with water spray.[5][7]
- **Exposure:**
 - **Inhalation:** Move the affected person to an uncontaminated area and provide fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6][7]
 - **Skin Contact (Frostbite):** If frostbite from liquid krypton occurs, flush the affected area with lukewarm water (do not use hot water).[6][7] Gently wrap the affected parts in blankets.[6][7] Seek immediate medical attention.[6][7]

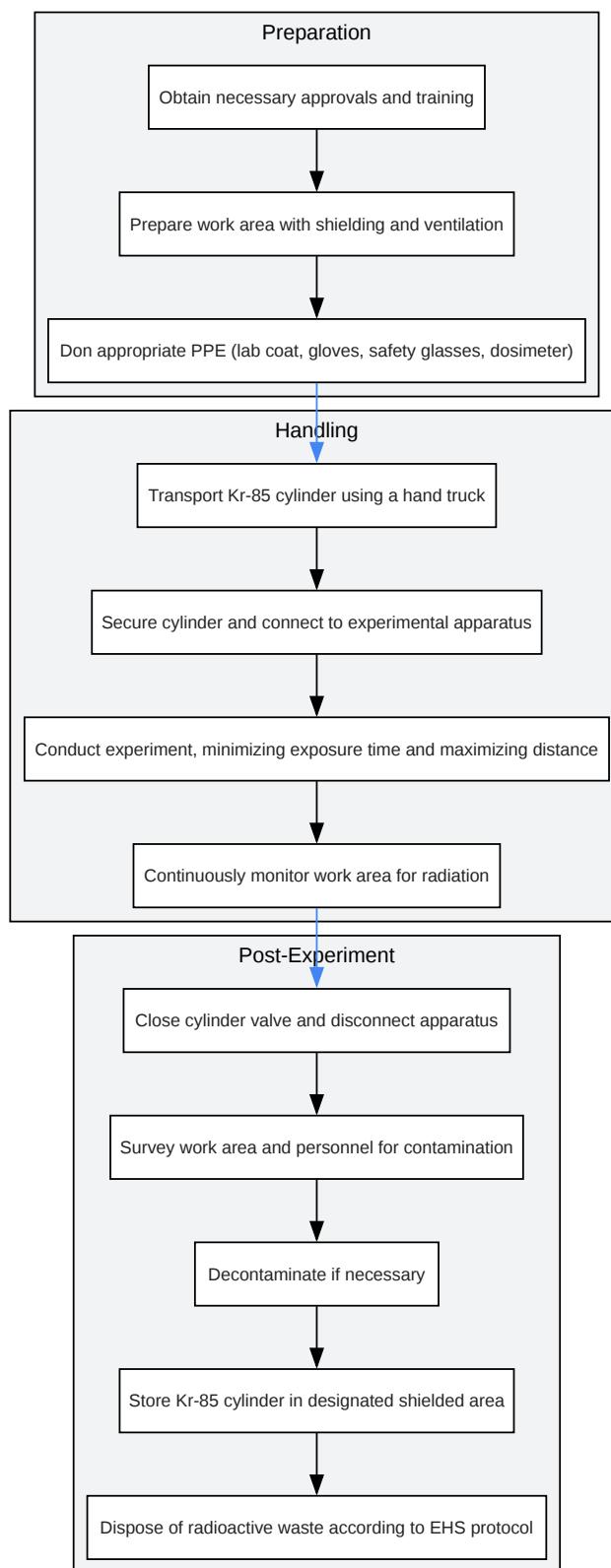
Disposal Plan

- Return the krypton cylinder in its shipping container, properly labeled, with the valve outlet plugs or caps secured and the valve protection cap in place, to your supplier.^[7]
- For emergency disposal assistance, contact your supplier.^[7]
- Avoid generating mixed waste (combinations of radioactive, biological, and chemical waste).
^[9] For disposal of radioactive waste, contact your institution's Environmental Health and Safety (EHS) department.^[9]

Quantitative Data Summary

Parameter	Value	Source Isotope	Citation
Half-life	10.7 years	Kr-85	[9] [12]
Radiation Type	Beta, Gamma, X-rays	Kr-85	[9]
Shielding	6 mm of lead for gamma	Kr-85	[9]
2 mm of plastic for beta	Kr-85	[9]	
1.9 mm of plastic	Kr-85	[12]	
1 mm of glass	Kr-85	[12]	
Storage Temperature	Do not exceed 52°C (125°F)	Krypton Gas	[5] [7]

Experimental Workflow for Handling Krypton-85



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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Krypton Gas]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12057997#personal-protective-equipment-for-handling-krypton-83>

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